

An In-depth Technical Guide to N-Methylbenzenesulfonamide

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Compound of Interest

Compound Name: *N*-Methylbenzenesulfonamide

Cat. No.: B1583361

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This technical guide provides essential information regarding the molecular properties of **N-Methylbenzenesulfonamide**, tailored for researchers, scientists, and professionals in drug development.

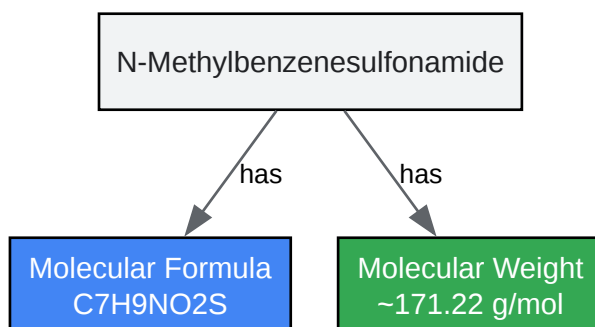
Core Molecular Data

N-Methylbenzenesulfonamide is a chemical compound with the CAS number 5183-78-8.^{[1][2]} Its fundamental molecular attributes are summarized below.

Property	Value	Source
Molecular Formula	C7H9NO2S	PubChem[3], CymitQuimica[1], Sigma-Aldrich, TCI[2]
Molecular Weight	171.22 g/mol	PubChem[3]
Alternate Molecular Weight	171.21 g/mol	CymitQuimica[1], TCI[2]
Alternate Molecular Weight	171.219 g/mol	Sigma-Aldrich
IUPAC Name	N-methylbenzenesulfonamide	PubChem[3]
Synonyms	Benzenesulfonyl-N-methylamide	TCI[2]

Logical Relationship of Chemical Information

The following diagram illustrates the connection between the chemical name and its associated molecular properties.



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Relationship between **N-Methylbenzenesulfonamide** and its core molecular properties.

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References

- 1. N-Methylbenzenesulfonamide | CymitQuimica [cymitquimica.com]
- 2. N-Methylbenzenesulfonamide | 5183-78-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. N-Methylbenzenesulfonamide | C7H9NO2S | CID 78858 - PubChem [pubchem.ncbi.nlm.nih.gov]
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